Discovery and initial characterization of RecG helicase

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An In-depth Technical Guide to the Discovery and Initial Characterization of RecG Helicase

Introduction

The integrity of the genome is paramount for cellular life, and a complex network of DNA repair and recombination pathways ensures its fidelity. A key player in this network, particularly in the processing of branched DNA intermediates and the rescue of stalled replication forks, is the RecG helicase. First identified in Escherichia coli, RecG is a structure-specific, ATP-dependent DNA helicase belonging to the Superfamily 2 (SF2) of helicases.[1][2] This technical guide provides a comprehensive overview of the seminal findings related to the discovery and initial biochemical and genetic characterization of the **RecG protein**, tailored for researchers, scientists, and professionals in drug development.

Discovery of the recG Locus

The recG gene was first identified through genetic screens designed to isolate mutants of Escherichia coli that exhibited deficiencies in homologous recombination.[3] A transposon insertion, initially labeled rec-258, was found to confer sensitivity to DNA damaging agents like mitomycin C and ultraviolet (UV) light, alongside a significant reduction in the efficiency of

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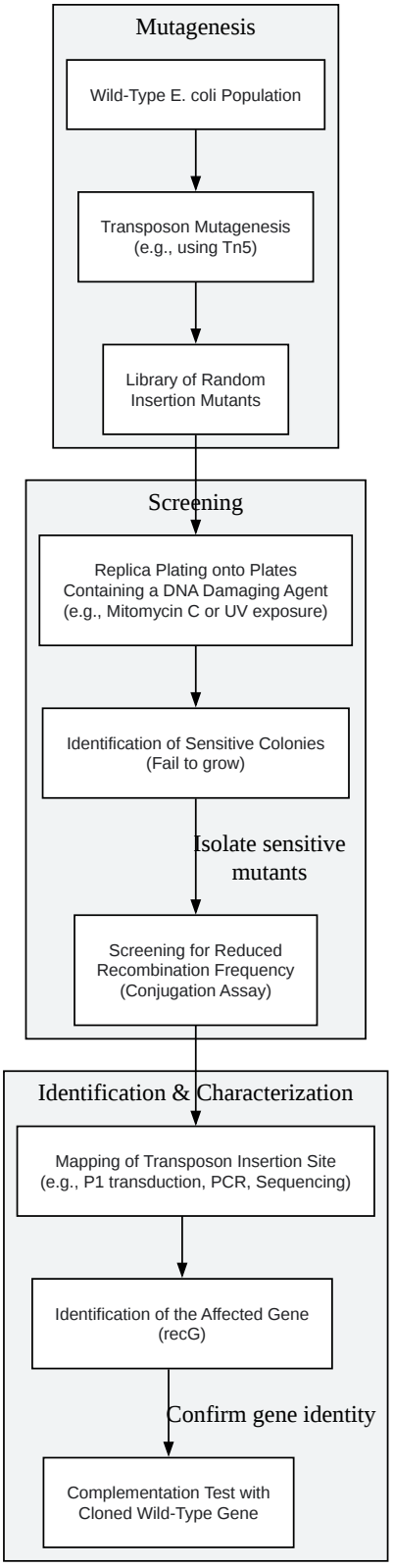
conjugational recombination.[4][5][6] Through linkage mapping and complementation studies, this mutation was located at minute 82.1 on the E. coli chromosome and identified as an allele of a previously reported but uncharacterized locus, recG.[4][5]

The initial genetic characterization revealed that recG mutants displayed a moderate recombination-deficient phenotype.[4][5] However, the most striking discovery was the synthetic lethality or extreme sensitivity to DNA damage observed when a recG null mutation was combined with mutations in the ruvABC genes, which encode the RuvABC Holliday junction resolvase complex.[1][7] This powerful genetic synergy indicated that RecG and RuvABC operate in parallel, overlapping pathways for processing recombination intermediates, highlighting the critical importance of their combined functions for genome maintenance.[1][7]

Experimental Workflow: Genetic Screen for Recombination-Deficient Mutants

The discovery of recG was rooted in classical bacterial genetics. The following diagram illustrates a generalized workflow for such a genetic screen.

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Caption: Generalized workflow for the genetic screen that led to the identification of *recG*.

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Initial Genetic Characterization

The phenotype of recG single mutants provided the first clues to its cellular function. Strains carrying recG null alleles exhibit distinct characteristics related to DNA repair and recombination, which are summarized in the table below.

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Phenotype	Observation in recG Mutant	Reference(s)
Sensitivity to DNA Damage	Increased sensitivity to UV radiation, ionizing radiation, and mitomycin C.	[1][3][4][5]
Conjugational Recombination	3- to 10-fold deficiency in the formation of recombinants in Hfr crosses.	[4][5][6]
Cell Division and Chromosome Segregation	After UV irradiation, cells form long filaments with unpartitioned chromosomes, suggesting a defect in resolving chromosome linkage. [7]	[3][7]
Genetic Interaction with ruvABC	Double mutants (recG ruvA, recG ruvB, or recG ruvC) are significantly more sensitive to UV damage than either single mutant, approaching the sensitivity of a recA null strain. [7]	[7]
Genetic Interaction with other rec genes	Double mutants like recB recG and recG recJ show much higher UV sensitivity than the respective single mutants, indicating complex functional relationships with other DNA repair pathways.[4][6]	[4][6]
SOS Response	The basal level of SOS gene expression is elevated two- to threefold in recG mutants, suggesting the chronic presence of endogenous DNA	[4][6]

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damage or repair intermediates.[4][6]

Biochemical Characterization of the RecG Protein

Following its genetic identification, the recG gene was cloned, and the protein was overexpressed and purified, allowing for its direct biochemical characterization.[8] These studies established RecG as a monomeric, ATP-dependent DNA helicase with a unique substrate specificity.[1][9][10]

Helicase Activity and Substrate Specificity

RecG is not a general-purpose helicase that unwinds simple duplex DNA. Instead, it is a structure-specific helicase that preferentially recognizes and binds to branched DNA molecules.[11] Its primary role is to catalyze the branch migration of various DNA junction intermediates.[1][11]

- Preferred Substrates: In vitro assays demonstrated that RecG binds and unwinds various branched structures, including model replication forks, Holliday (four-way) junctions, D-loops, and R-loops (RNA-DNA hybrids).[1][2][3][8][12]
- Fork Regression: A key proposed function is the remodeling of stalled replication forks. RecG is thought to catalyze the regression of a stalled fork by unwinding the two newly synthesized strands and re-annealing the parental strands, effectively converting the fork into a four-way Holliday junction.[1][9][13] This process is central to one major pathway of replication restart.
- Polarity: RecG exhibits a 3' → 5' unwinding polarity with respect to the parental duplex DNA it translocates along during fork regression.[2][14]

ATPase Activity

The energy required for RecG's helicase and translocation activity is derived from ATP hydrolysis.[1] The ATPase activity of RecG is strongly dependent on the presence of a DNA cofactor, with a profound preference for specific DNA structures.[15][16]

- DNA Cofactor Preference: The most potent DNA cofactor for stimulating RecG's ATPase activity is negatively supercoiled DNA.[15][16] High activity is also observed on model four-

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way (chicken foot) and three-way DNA junctions.[15][16] The activity is significantly lower on linear double-stranded or single-stranded DNA.[15]

- Kinetic Parameters: The steady-state kinetic parameters for ATP hydrolysis have been determined, providing quantitative insight into its enzymatic efficiency.

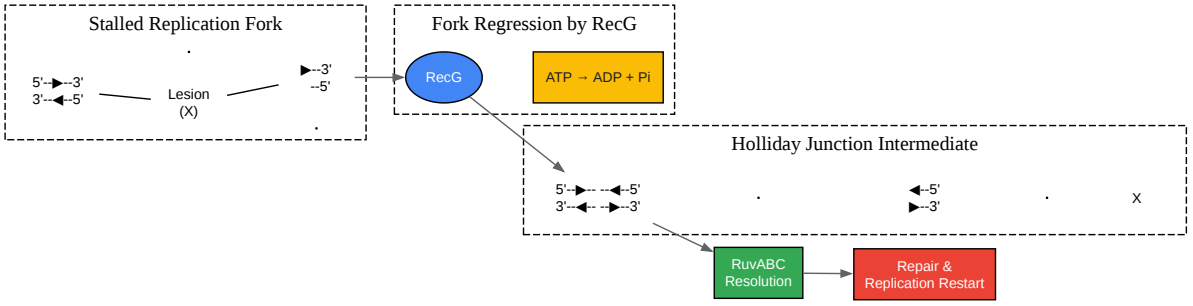
The following table summarizes key quantitative data from the initial biochemical characterization of E. coli RecG.

Parameter	Value / Observation	Reference(s)
Quaternary Structure	Functions as a monomer in solution and during catalysis.	[9][10][17]
Molecular Weight	~76 kDa for the E. coli protein.	[2][3]
ATPase Activity (DNA Cofactor)	Highest activity observed with negatively supercoiled DNA and model 4-way junctions ("chicken foot").[15][16] Relaxation of supercoiled DNA leads to a ~12-fold decrease in ATPase activity.[15][16]	[15][16]
Apparent Affinity for Substrates	Apparent affinity for a 4-way junction is ~46-fold higher than for a 3-way junction with two single-stranded arms.[15][16]	[15][16]
Steady-State ATPase Kinetics (with DNA)	Km (ATP): 9 (± 2) µM kcat: 8.3 (± 1.7) s-1	[18]
Steady-State ATPase Kinetics (no DNA)	DNA activates ATPase activity ~50-fold.	[18]
Nucleotide Binding	ADP binds tightly with a Ki of 7.3 (± 2.1) µM.	[18]

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Proposed Mechanism of Action: Replication Fork Regression

The genetic and biochemical data converged to support a primary role for RecG in managing stalled DNA replication forks. The fork regression model posits that when a replication fork encounters a blocking lesion, RecG can rewind the nascent DNA duplexes, extruding the lesion on a fourth arm and forming a Holliday junction. This intermediate can then be processed by other enzymes (like the RuvABC complex) to repair the damage and allow for the eventual restart of replication.



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Caption: Proposed model of RecG-mediated replication fork regression.

Detailed Experimental Protocols

The characterization of RecG relied on several key biochemical assays. Detailed methodologies are provided below.

Protein Purification (General Method for His-tagged RecG)

This protocol is based on the purification of N-terminally histidine-tagged **RecG protein**.[8]

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- Expression: Transform an E. coli expression strain (e.g., BL21(DE3) pLysS) deficient in endogenous recG with a plasmid encoding the His-tagged **RecG protein** under an inducible promoter (e.g., T7).
- Cell Growth and Induction: Grow cells in LB broth at 37°C to an OD650 of 0.4-0.6. Induce protein expression with IPTG (e.g., 0.4 mM) and continue growth for 3 hours.
- Harvesting and Lysis: Harvest cells by centrifugation. Resuspend the cell pellet in a lysis buffer (e.g., 20 mM Tris-HCl pH 8.0, 0.5 M NaCl, 5 mM imidazole, protease inhibitors). Lyse cells by sonication or French press.
- Clarification: Centrifuge the lysate at high speed to pellet cell debris.
- Affinity Chromatography: Apply the cleared supernatant to a Ni-NTA affinity column pre-equilibrated with lysis buffer.
- Washing: Wash the column extensively with a wash buffer containing a slightly higher concentration of imidazole (e.g., 20-40 mM) to remove non-specifically bound proteins.
- Elution: Elute the His-tagged **RecG protein** using an elution buffer with a high concentration of imidazole (e.g., 250-500 mM).
- Dialysis and Storage: Dialyze the eluted protein against a storage buffer (e.g., 20 mM Tris-HCl pH 7.5, 100 mM NaCl, 1 mM DTT, 50% glycerol) and store at -20°C or -80°C. Protein concentration is typically determined using a Bradford assay with BSA as a standard.[19][20]

DNA Helicase Assay (Gel-Based)

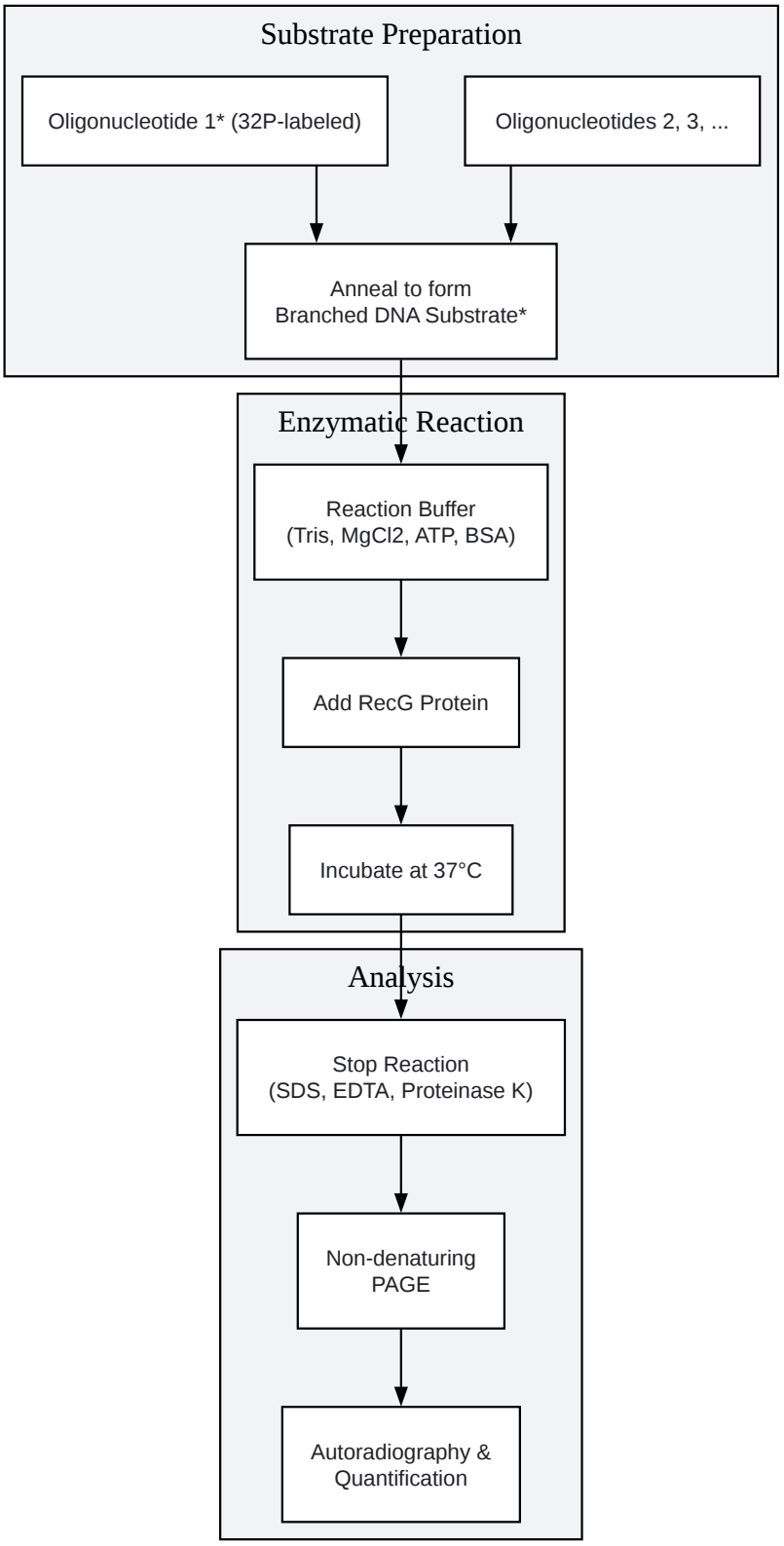
This assay directly visualizes the unwinding of a radiolabeled, branched DNA substrate.[19]

- Substrate Preparation: A synthetic DNA substrate (e.g., a three-way or four-way junction) is constructed by annealing oligonucleotides. One oligonucleotide is 5'-end-labeled with 32P using T4 polynucleotide kinase and [γ-32P]ATP. The labeled oligo is annealed to its complementary strands to form the desired branched structure. The labeled substrate is purified from unincorporated nucleotides.

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- Reaction Mixture: Prepare the reaction mixture in a buffer such as 20 mM Tris-HCl (pH 7.5), 2 mM DTT, 100 µg/ml BSA, and specified concentrations of MgCl2 (e.g., 1-10 mM) and ATP (e.g., 2 mM).
- Initiation and Incubation: Add the purified **RecG protein** to the reaction mixture containing ~0.3 nM of the 32P-labeled DNA substrate. Incubate at 37°C for a defined period (e.g., 10-30 minutes).
- Stopping the Reaction: Terminate the reaction by adding a stop solution containing SDS (to denature the protein), EDTA (to chelate Mg2+), and proteinase K (to digest the protein).
- Analysis: Analyze the reaction products by electrophoresis on a non-denaturing polyacrylamide gel (e.g., 8-10% TBE-PAGE).
- Visualization: Dry the gel and expose it to a phosphor screen or X-ray film. The unwound, single-stranded labeled oligonucleotide will migrate faster than the intact, branched duplex substrate. Quantify the percentage of unwound substrate.

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Caption: Workflow for a gel-based DNA helicase assay.

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ATPase Assay (Coupled Spectrophotometric)

This continuous assay measures ATP hydrolysis by linking it to the oxidation of NADH, which can be monitored as a decrease in absorbance at 340 nm.[15]

- Principle: The ADP produced by RecG is used by pyruvate kinase (PK) to convert phosphoenolpyruvate (PEP) to pyruvate, regenerating ATP. The pyruvate is then used by lactate dehydrogenase (LDH) to oxidize NADH to NAD+. For every molecule of ATP hydrolyzed by RecG, one molecule of NADH is oxidized.
- Reaction Mixture: Prepare a reaction mixture containing assay buffer (e.g., 25 mM Tris-acetate pH 7.5, 100 mM potassium acetate, 10 mM magnesium acetate, 1 mM DTT), an ATP regeneration system (2.5 mM PEP, 20-30 units/mL PK), an NADH-coupled system (20-30 units/mL LDH, 300 µM NADH), the desired DNA cofactor (e.g., 10 µg/mL negatively supercoiled plasmid DNA), and a range of ATP concentrations.
- Measurement: Place the reaction mixture in a cuvette and monitor the baseline absorbance at 340 nm in a spectrophotometer at 37°C.
- Initiation: Start the reaction by adding a known concentration of purified **RecG protein**.
- Data Acquisition: Record the decrease in absorbance at 340 nm over time. The rate of ATP hydrolysis is calculated from the linear phase of the reaction using the extinction coefficient of NADH (6220 M-1cm-1).
- Kinetics: Repeat the assay at various substrate (ATP and DNA) concentrations to determine kinetic parameters such as Km and kcat.

Conclusion and Future Implications

The discovery and initial characterization of RecG helicase established it as a critical monomeric enzyme in bacterial DNA metabolism. Genetic studies revealed its role in a pathway for recombination and repair that runs parallel to the RuvABC system, while biochemical analyses defined its function as an ATP-dependent, structure-specific helicase that remodels branched DNA intermediates. The fork regression model, born from these early studies, has largely stood the test of time and positioned RecG as a key guardian of replication fork stability. This foundational knowledge has paved the way for more detailed structural and

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single-molecule studies and provides a critical framework for understanding its role in bacterial pathogenesis and as a potential target for novel antimicrobial drug development.

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